

Navigating the Safe Disposal of Desmethylmisonidazole: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Desmethylmisonidazole*

Cat. No.: *B077024*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **desmethylmisonidazole**, a metabolite of misonidazole, drawing upon safety data for closely related compounds to ensure best practices.

Chemical and Physical Properties

A thorough understanding of a compound's properties is the foundation of safe handling. Key quantitative data for **desmethylmisonidazole** and its parent compound, misonidazole, are summarized below.

Property	Desmethylmisonidazole	Misonidazole
CAS Registry Number®	13551-92-3 [1]	13551-87-6 [2]
Molecular Formula	C6H9N3O4 [1]	C7H11N3O4 [2]
Molecular Weight	187.15 g/mol [3]	201.18 g/mol [2]
Appearance	Not specified, likely similar to Misonidazole	White to off-white crystalline powder [2]
Solubility	Not specified, likely similar to Misonidazole	Soluble in water, methanol, and DMSO [2]

Experimental Protocols: Step-by-Step Disposal Procedure

The following protocol outlines the necessary steps for the collection and disposal of **desmethylmisonidazole** as hazardous chemical waste. Although specific toxicity data for **desmethylmisonidazole** is not readily available, it should be handled with the same precautions as similar nitroimidazole compounds, which may be harmful if swallowed, inhaled, or absorbed through the skin.[\[2\]](#)

1. Personal Protective Equipment (PPE) and Handling:

- All handling and disposal procedures should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat at all times.[\[2\]](#)

2. Waste Identification and Segregation:

- Classify all **desmethylmisonidazole** waste, including the pure compound, contaminated labware (e.g., vials, pipette tips), and solutions, as hazardous chemical waste.[\[2\]](#)
- This waste stream must be segregated from other types of waste, such as non-hazardous, biological, or radioactive waste.[\[2\]](#)

3. Waste Collection:

- Collect all **desmethylmisonidazole** waste in a designated, properly labeled, and chemically compatible container.
- The container should be in good condition, with a secure, tight-fitting lid to prevent leaks or spills.[\[2\]](#)
- For liquid waste, use a container made of a material that is resistant to the solvents used.
- For solid waste, such as contaminated gloves and wipes, a designated, lined container should be used.[\[2\]](#)

4. Labeling:

- Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "**Desmethylmisonidazole**".[\[2\]](#)
- Include any other information required by your institution's Environmental Health and Safety (EHS) department.

5. Storage:

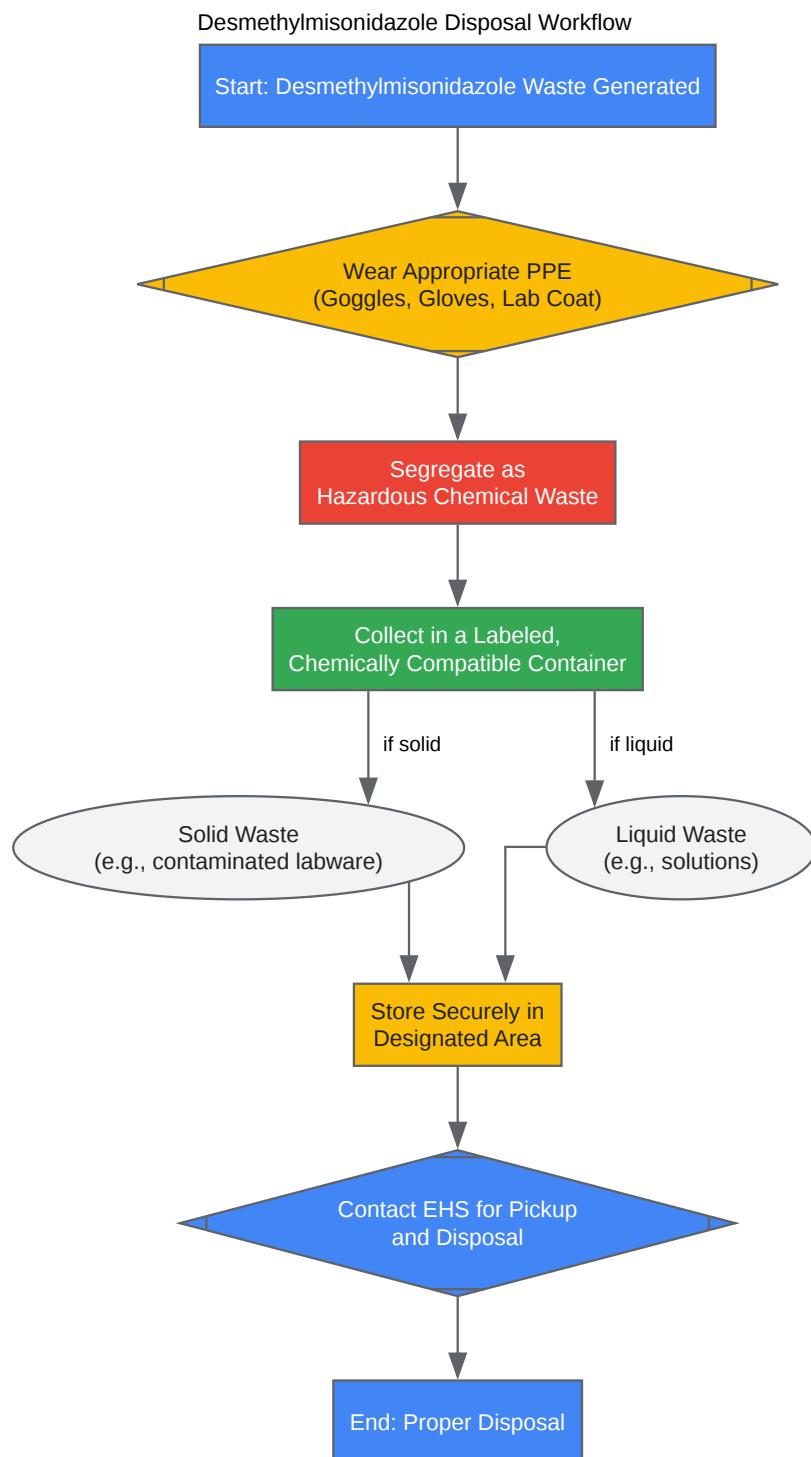
- Store the sealed waste container in a designated, secure area away from incompatible materials.
- Follow your institution's guidelines for the maximum accumulation time for hazardous waste.

6. Disposal:

- Dispose of the contents and container through an approved waste disposal plant or licensed contractor.[\[4\]](#)[\[5\]](#)
- Do not dispose of **desmethylmisonidazole** down the drain or in the regular trash.[\[2\]](#)
- Contact your institution's EHS department to arrange for pickup and disposal.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **desmethylmisonidazole**.



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Caption: Logical workflow for the proper disposal of **Desmethylmisonidazole**.

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